

Preparing a 10 mM Stock Solution of E7090 Succinate in DMSO

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Compound of Interest

Compound Name: E7090 succinate

Cat. No.: B3324503

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Application Note & Protocol

For Researchers, Scientists, and Drug Development Professionals

Introduction

E7090, also known as tasurgratinib, is a potent and selective orally available inhibitor of Fibroblast Growth Factor Receptors (FGFR) 1, 2, and 3.[1] As a critical tool in cancer research and drug development, the accurate and consistent preparation of **E7090 succinate** stock solutions is paramount for reliable experimental outcomes. This document provides a detailed protocol for the preparation of a 10 mM stock solution of **E7090 succinate** in dimethyl sulfoxide (DMSO), along with essential data and handling instructions.

Chemical Properties

A summary of the key chemical properties of **E7090 succinate** is provided in the table below for easy reference.

Property	Value
Chemical Name	5-({2-[(4-{1-(2-Hydroxyethyl)piperidin-4-yl}phenyl)carbonyl]amino}pyridin-4-yl)oxy)-6-(2-methoxyethoxy)-N-methyl-1H-indole-1-carboxamide succinate
Molecular Weight	705.765 g/mol
CAS Number	1879965-80-6
Solubility in DMSO	10 mM[1]
Appearance	Solid powder

Experimental Protocol

This protocol outlines the step-by-step procedure for preparing a 10 mM stock solution of **E7090 succinate** in DMSO.

Materials

- **E7090 succinate** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, nuclease-free pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure

- **Preparation:** Before starting, ensure the work area is clean and sterile. It is recommended to perform this procedure in a laminar flow hood or a designated clean bench. Allow the **E7090**

succinate vial to equilibrate to room temperature before opening to prevent condensation.

- Weighing: Carefully weigh the desired amount of **E7090 succinate** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 7.058 mg of **E7090 succinate** (see calculation below).
- Dissolution:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **E7090 succinate** powder.
 - To calculate the required volume of DMSO, use the following formula: $\text{Volume (L)} = (\text{Mass (g)} / \text{Molecular Weight (g/mol)}) / \text{Molarity (mol/L)}$
 - For 7.058 mg of **E7090 succinate** to make a 10 mM solution: $\text{Volume (L)} = (0.007058 \text{ g} / 705.765 \text{ g/mol}) / 0.010 \text{ mol/L} = 0.001 \text{ L} = 1 \text{ mL}$
- Mixing: Vortex the solution until the **E7090 succinate** is completely dissolved. Gentle warming (up to 37°C) may be applied if necessary to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. [\[2\]](#)[\[3\]](#)
 - Store the aliquots at -80°C for long-term storage (up to 6 months) or at 4°C for short-term storage (up to 2 weeks).

Storage and Stability

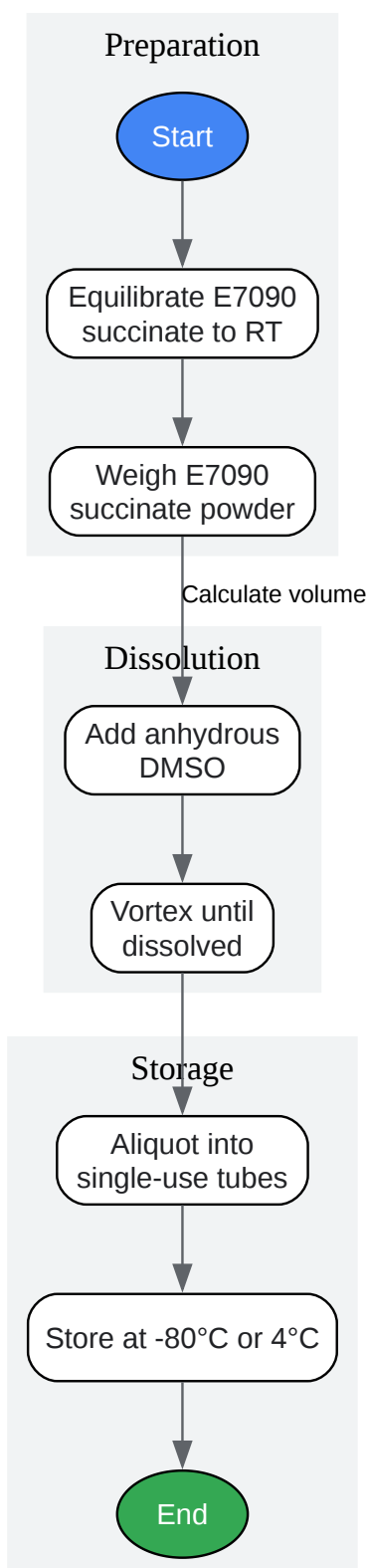
Proper storage is critical to maintain the integrity of the **E7090 succinate** stock solution.

Storage Condition	Duration
Powder	2 years at -20°C
In DMSO	2 weeks at 4°C
In DMSO	6 months at -80°C

Note: For use in cell culture experiments, the final concentration of DMSO should be kept low, typically below 0.5%, to avoid cytotoxicity.^{[4][5]} Always include a vehicle control (DMSO alone at the same final concentration) in your experiments.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **E7090 succinate** stock solution.

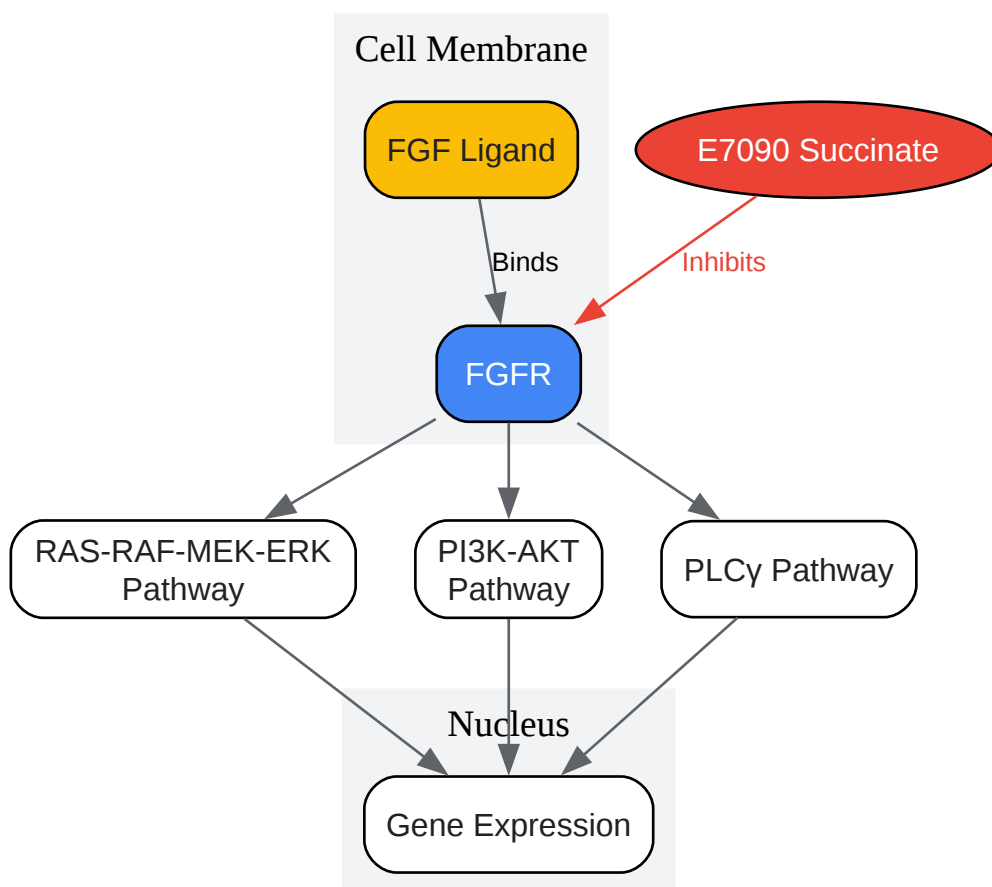


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Caption: Workflow for **E7090 succinate** stock solution preparation.

Signaling Pathway Context

E7090 is a selective inhibitor of the FGFR signaling pathway, which plays a crucial role in cell proliferation, survival, and angiogenesis. The diagram below provides a simplified overview of the FGFR signaling cascade that is targeted by E7090.



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Caption: Simplified FGFR signaling pathway inhibited by E7090.

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